

A Technical Guide to TCO-PEG2-acid: Properties and Applications in Bioconjugation

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Compound of Interest

Compound Name: TCO-PEG2-acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties and applications of **TCO-PEG2-acid**, a heterobifunctional linker integral to advancements in bioconjugation, particularly in the fields of antibody-drug conjugates (ADCs), proteomics, and molecular imaging. This document details its physicochemical characteristics, reactivity, and provides standardized protocols for its use.

Introduction to TCO-PEG2-acid

TCO-PEG2-acid is a versatile chemical tool used in bioorthogonal chemistry. It features three key components:

- A trans-cyclooctene (TCO) group: This highly strained alkene is the reactive handle for bioorthogonal "click" chemistry. It participates in exceptionally fast and specific inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reactions with tetrazine-modified molecules.^{[1][2][3]} This reaction is notable for its rapid kinetics and biocompatibility, proceeding efficiently under physiological conditions without the need for cytotoxic catalysts like copper.^{[1][4]}

- A terminal carboxylic acid: This functional group provides a versatile point of attachment to primary amines, such as those found on the side chains of lysine residues in proteins and antibodies.[2][3][5] The carboxylic acid is typically activated in situ with coupling agents like EDC or, more commonly, converted to a more stable and amine-reactive N-hydroxysuccinimide (NHS) ester.[1][2]
- A polyethylene glycol (PEG) spacer: The short, two-unit PEG linker enhances the hydrophilicity and aqueous solubility of the molecule and its conjugates.[2][3][5] This spacer also reduces potential steric hindrance between the conjugated biomolecule and the reactive TCO group.[6]

The combination of these functionalities allows for a two-step conjugation strategy, making **TCO-PEG2-acid** a valuable reagent for the precise assembly of complex biomolecular structures.[1]

Core Properties

The fundamental properties of **TCO-PEG2-acid** are summarized below. Data has been compiled from various chemical supplier datasheets and relevant literature.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₇ NO ₆	[2]
Molecular Weight	329.39 g/mol	[2]
CAS Number	2250217-31-1	[2]
Appearance	White to off-white solid or oil	-
Purity	Typically >95%	[2]

Solubility and Stability

Property	Description	Source(s)
Solubility	Soluble in common organic solvents such as Dimethylsulfoxide (DMSO), Dimethylformamide (DMF), and Dichloromethane (DCM). The hydrophilic PEG spacer increases solubility in aqueous media.	[2][7][8]
Storage	Recommended storage at -20°C in a tightly sealed container, protected from light and moisture.	[2][7]
Stability	The TCO group has a limited half-life as it can isomerize to the less reactive cis-cyclooctene (CCO) form. This process is accelerated by elevated temperatures and the presence of thiols. Long-term storage, especially in solution, is not recommended.	[2][7][8]

Reactivity

Property	Description	Source(s)
TCO-Tetrazine Reaction	The iEDDA reaction between TCO and tetrazine is exceptionally fast. The reaction proceeds via a [4+2] cycloaddition followed by a retro-Diels-Alder reaction, irreversibly eliminating nitrogen gas (N ₂).	[2] [4]
Reaction Kinetics (k ₂)	Second-order rate constants for TCO-tetrazine ligations are among the fastest in bioorthogonal chemistry, ranging from ~200 to 30,000 M ⁻¹ s ⁻¹ . The specific rate depends heavily on the electronic properties and steric hindrance of the tetrazine reaction partner.	[9] [10] [11]
Amine Reactivity	The terminal carboxylic acid can be coupled to primary amines using standard activators like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to form a stable amide bond.	[2] [3] [5]

Experimental Protocols

The following protocols provide a general framework for the two-stage bioconjugation process using a TCO-linker. For direct conjugation to amines, the use of the pre-activated TCO-PEG2-NHS ester is common and often more efficient than starting with the carboxylic acid.

Protocol 1: Protein Labeling with TCO-PEG-NHS Ester

This protocol describes the conjugation of a TCO-linker to primary amines (e.g., lysine residues) on a protein, such as an antibody.

Materials:

- Protein of interest (e.g., antibody) in an amine-free buffer (e.g., Phosphate-Buffered Saline, PBS).
- TCO-PEG2-NHS ester.
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF).
- Reaction Buffer: 0.1 M sodium bicarbonate or PBS, pH 8.0-8.5.[\[1\]](#)[\[12\]](#)
- Quenching Buffer: 1 M Tris-HCl, pH 8.0.[\[1\]](#)[\[12\]](#)
- Spin desalting columns for purification.[\[1\]](#)[\[12\]](#)

Procedure:

- Protein Preparation: Ensure the protein solution is in an amine-free buffer at a concentration of 1-2 mg/mL. If necessary, perform a buffer exchange using a desalting column.[\[1\]](#)[\[12\]](#)
- TCO-PEG2-NHS Ester Preparation: Immediately before use, dissolve the TCO-PEG2-NHS ester in anhydrous DMSO or DMF to create a 10 mM stock solution.[\[13\]](#)
- Labeling Reaction: Add a 10- to 20-fold molar excess of the TCO-PEG2-NHS ester stock solution to the protein solution. Gently mix and incubate for 30-60 minutes at room temperature.[\[1\]](#)[\[13\]](#)
- Quenching: Stop the reaction by adding the Quenching Buffer to a final concentration of 50-100 mM. Incubate for 15 minutes at room temperature to quench any unreacted NHS ester.[\[1\]](#)[\[12\]](#)
- Purification: Remove excess, unreacted TCO-PEG2-NHS ester and quenching buffer by buffer exchanging the conjugated protein into a desired storage buffer (e.g., PBS) using a desalting column.[\[1\]](#)

Protocol 2: Bioorthogonal Ligation with a Tetrazine-Labeled Molecule

This protocol outlines the "click" reaction between the TCO-labeled protein from Protocol 1 and a molecule functionalized with a tetrazine (Tz) group.

Materials:

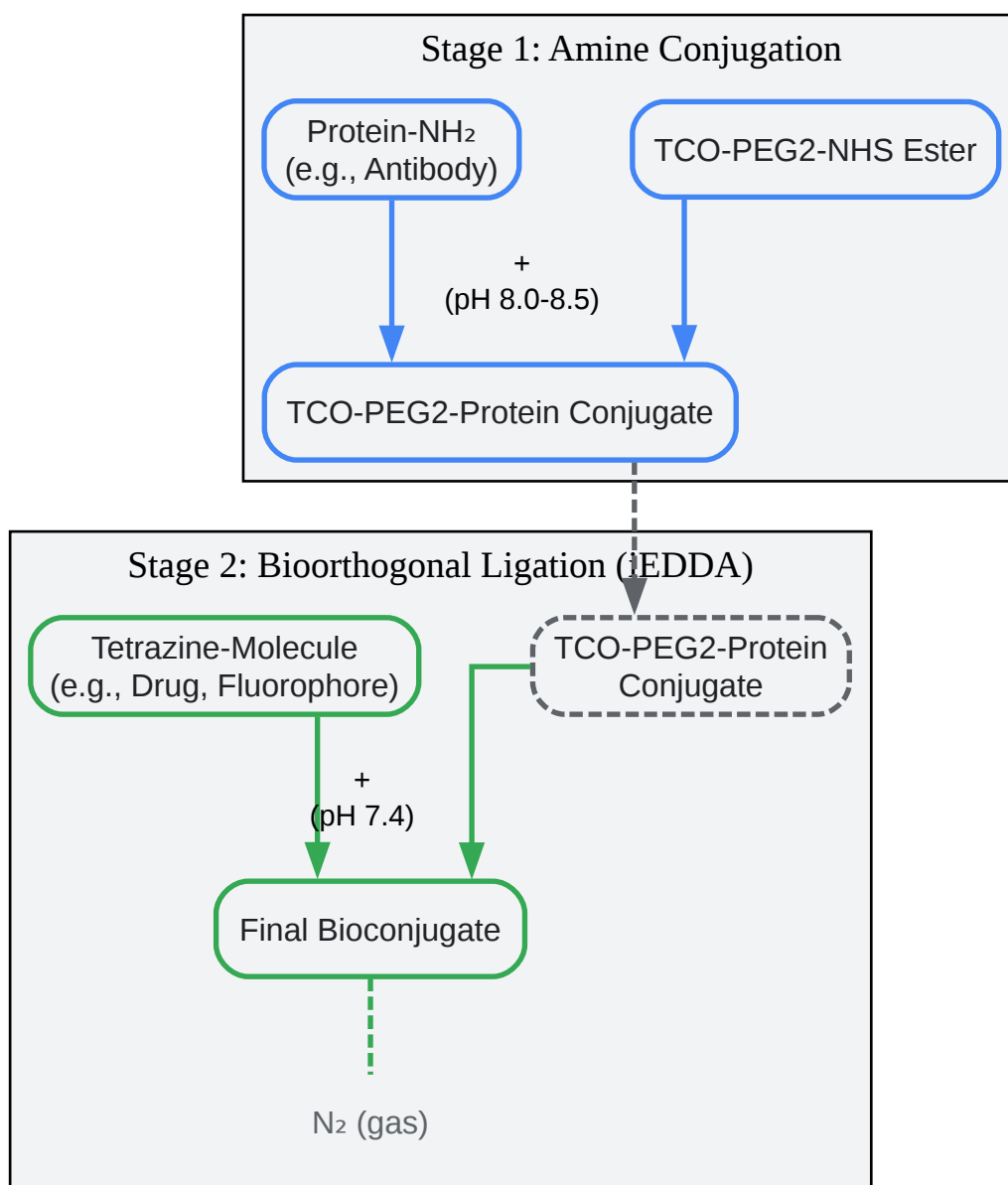
- TCO-labeled protein (from Protocol 1).
- Tetrazine-labeled molecule of interest (e.g., fluorophore, drug).
- Reaction Buffer: PBS, pH 7.4.[\[4\]](#)

Procedure:

- **Reactant Preparation:** Prepare the TCO-labeled protein in the Reaction Buffer. Dissolve the tetrazine-labeled molecule in a compatible solvent (e.g., DMSO) and then dilute it into the Reaction Buffer.[\[4\]](#)[\[14\]](#)
- **Ligation Reaction:** Mix the TCO-labeled protein and the tetrazine-labeled molecule. A slight molar excess (1.1 to 2-fold) of the tetrazine reagent is often used to ensure complete conjugation.[\[4\]](#)[\[6\]](#)
- **Incubation:** Incubate the reaction for 10-60 minutes at room temperature.[\[4\]](#) The reaction progress can often be monitored visually by the disappearance of the tetrazine's characteristic pink/red color or spectrophotometrically by the decrease in absorbance around 520 nm.[\[6\]](#)[\[11\]](#)
- **Purification (Optional):** If necessary, the final conjugate can be purified from excess tetrazine reagent using size-exclusion chromatography or dialysis.[\[6\]](#)
- **Storage:** Store the final conjugate at 4°C or as appropriate for the specific biomolecule.[\[6\]](#)

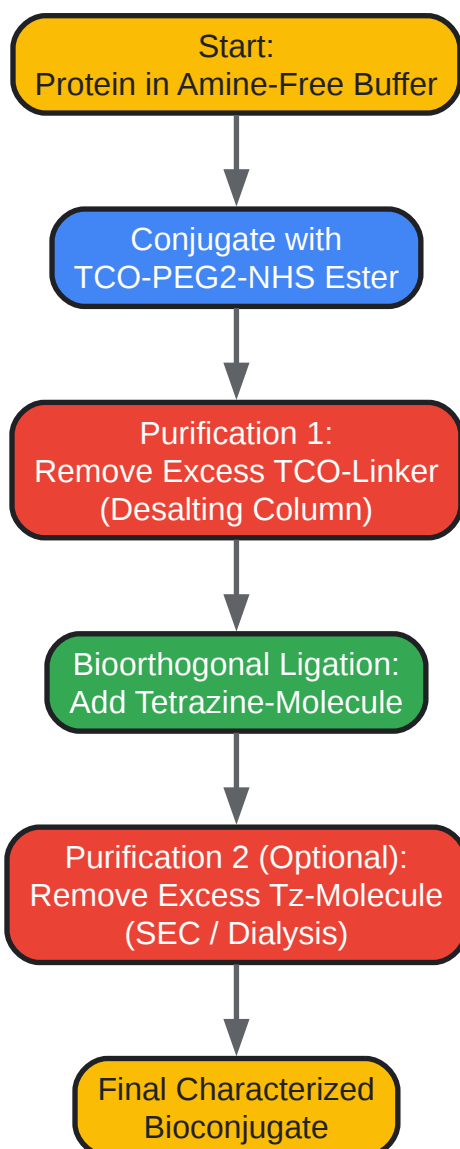
Mandatory Visualizations

The following diagrams illustrate the key chemical reactions and a typical experimental workflow involving **TCO-PEG2-acid**.



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Caption: Reaction scheme for a two-stage bioconjugation using a TCO-linker.



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Caption: General experimental workflow for protein modification and labeling.

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